

4-Hydroxy Trimethoprim-d9 molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Hydroxy Trimethoprim-d9

Cat. No.: B15144458

[Get Quote](#)

Technical Guide: 4-Hydroxy Trimethoprim-d9

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Hydroxy Trimethoprim-d9**, a deuterated analog of a known metabolite of the antibacterial agent Trimethoprim. This document summarizes its chemical properties and provides context for its potential biological activity based on the well-characterized mechanisms of Trimethoprim and its derivatives.

Core Compound Data

The key quantitative data for **4-Hydroxy Trimethoprim-d9** are summarized in the table below.

Property	Value	Citation(s)
Molecular Weight	315.37 g/mol	[1]
Molecular Formula	C ₁₄ H ₉ D ₉ N ₄ O ₄	[1]
IUPAC Name	2,6-diamino-5-[[3,4,5-tris(trideuteriomethoxy)phenyl]methyl]-1H-pyrimidin-4-one	[2]
Unlabelled CAS Number	112678-48-5	[2]

Synthesis and Experimental Protocols

While specific synthesis protocols for **4-Hydroxy Trimethoprim-d9** are not readily available in the public domain, the synthesis of its non-deuterated counterpart, 4-Hydroxy Trimethoprim, and other Trimethoprim derivatives has been described. The synthesis of Trimethoprim often starts from 3,4,5-trimethoxybenzaldehyde.[3] One common method involves the condensation of 3,4,5-trimethoxybenzaldehyde with 3-ethoxy- or 3-anilinopropionitrile, followed by a reaction with guanidine to yield Trimethoprim.[3] The synthesis of 4-Hydroxy Trimethoprim would likely involve a demethylation step of the methoxy group at the 4-position of the trimethoxybenzyl ring.[4]

For the deuterated variant, **4-Hydroxy Trimethoprim-d9**, the introduction of deuterium atoms would likely occur through the use of deuterated starting materials or reagents during the synthesis process.

General Experimental Approach for Analog Analysis

The analysis of Trimethoprim and its analogs typically involves a range of analytical techniques to confirm structure and purity. High-performance liquid chromatography (HPLC) is a common method for the analysis of Trimethoprim in various matrices.[5] A typical HPLC method would utilize a reverse-phase column with a mobile phase consisting of a buffer such as sodium acetate and an organic solvent like acetonitrile, with detection at 254 nm.[5] Other analytical techniques employed for the characterization of Trimethoprim derivatives include ¹H-NMR, Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Thermogravimetric Analysis (TGA). [6]

Biological Activity and Mechanism of Action

Trimethoprim is a well-established antibacterial agent that functions as a competitive inhibitor of dihydrofolate reductase (DHFR).[7][8] This enzyme is crucial for the reduction of dihydrofolate to tetrahydrofolate, a vital cofactor in the biosynthesis of nucleotides and certain amino acids. [7][9] By inhibiting bacterial DHFR, Trimethoprim disrupts the synthesis of DNA, RNA, and proteins, leading to a bacteriostatic effect.[10][11] Trimethoprim exhibits a significantly higher affinity for bacterial DHFR than for the mammalian enzyme, which accounts for its selective toxicity.[8]

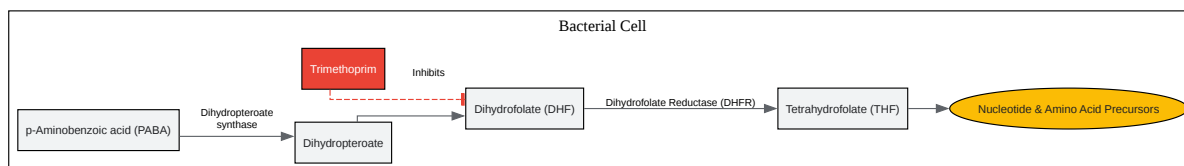
The 4-hydroxy metabolite of Trimethoprim is a known product of its metabolism.[10] While the specific biological activity of **4-Hydroxy Trimethoprim-d9** is not extensively documented, it is expected to retain the core mechanism of action of the parent compound, Trimethoprim, by targeting DHFR. The introduction of deuterium atoms can potentially alter the pharmacokinetic profile of the molecule.[12][13]

Trimethoprim is often used in combination with sulfamethoxazole, which inhibits an earlier step in the folate synthesis pathway.[14] This combination results in a synergistic antibacterial effect.[14]

Visualizations

Folate Biosynthesis Pathway and Trimethoprim Inhibition

The following diagram illustrates the bacterial folate biosynthesis pathway and the point of inhibition by Trimethoprim.

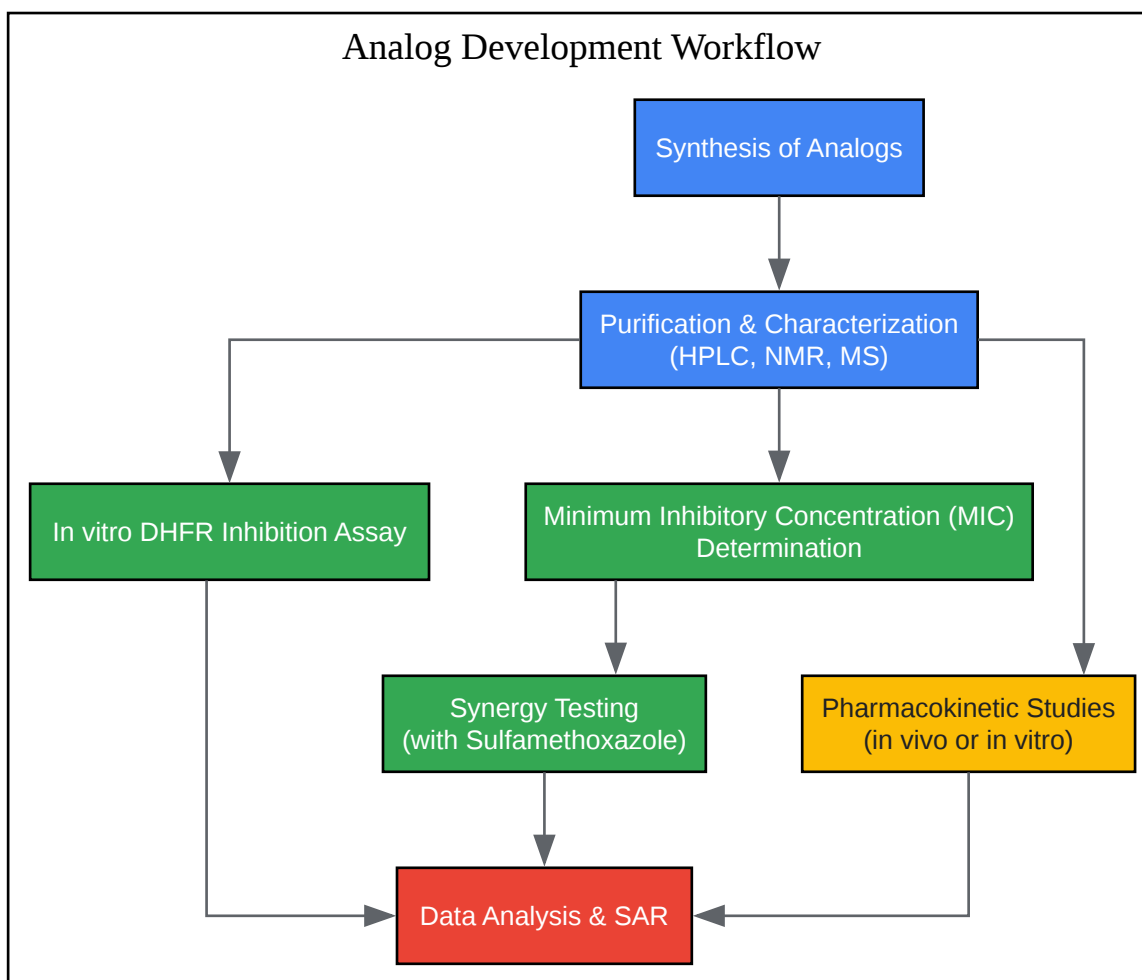


[Click to download full resolution via product page](#)

Caption: Bacterial folate synthesis pathway and Trimethoprim's mechanism of action.

Experimental Workflow for Trimethoprim Analog Evaluation

This diagram outlines a typical experimental workflow for the synthesis and evaluation of new Trimethoprim analogs.



[Click to download full resolution via product page](#)

Caption: A generalized experimental workflow for Trimethoprim analog development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Hydroxy Trimethoprim-d9 | C₁₄H₁₈N₄O₄ | CID 136242397 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Hydroxy Trimethoprim-d9 | LGC Standards [lgcstandards.com]

- 3. Trimethoprim synthesis - chemicalbook [chemicalbook.com]
- 4. fsrt.journals.ekb.eg [fsrt.journals.ekb.eg]
- 5. A high performance liquid chromatography method for trimethoprim utilizing solid-phase column extraction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. synthinkchemicals.com [synthinkchemicals.com]
- 7. PDB-101: Global Health: Antimicrobial Resistance: undefined: Trimethoprim [pdb101.rcsb.org]
- 8. What is the mechanism of Trimethoprim? [synapse.patsnap.com]
- 9. Trimethoprim: An Old Antibacterial Drug as a Template to Search for New Targets. Synthesis, Biological Activity and Molecular Modeling Study of Novel Trimethoprim Analogs - PMC [pmc.ncbi.nlm.nih.gov]
- 10. go.drugbank.com [go.drugbank.com]
- 11. Trimethoprim: mechanisms of action, antimicrobial activity, bacterial resistance, pharmacokinetics, adverse reactions, and therapeutic indications - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. medchemexpress.com [medchemexpress.com]
- 13. Trimethoprim-d9 (Trimethoprim d9) | Antifolate | 1189460-62-5 | Invivochem [invivochem.com]
- 14. Mutual potentiation drives synergy between trimethoprim and sulfamethoxazole - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Hydroxy Trimethoprim-d9 molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15144458#4-hydroxy-trimethoprim-d9-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com